

In-Depth Technical Guide: Health and Safety of 2-Octen-4-one

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Compound of Interest

Compound Name: Oct-4-en-2-one

Cat. No.: B13624662

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This guide provides a comprehensive overview of the health and safety information currently available for 2-Octen-4-one (CAS No. 4643-27-0). 2-Octen-4-one, an unsaturated ketone, is utilized as a fragrance and flavoring agent.^{[1][2]} A thorough understanding of its toxicological profile is essential for its safe handling and use in research, development, and manufacturing. This document summarizes key toxicological endpoints, outlines relevant experimental methodologies, and presents the information in a clear and accessible format for the target audience.

Chemical and Physical Properties

A summary of the key physical and chemical properties of 2-Octen-4-one is presented in Table 1. These properties are crucial for understanding its potential for exposure and for implementing appropriate safety measures.

Table 1: Physical and Chemical Properties of 2-Octen-4-one

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O	[2]
Molecular Weight	126.20 g/mol	[2]
Appearance	Colorless to pale yellow clear liquid	[2][3]
Odor	Fruity, green, mushroom-like	[1][3]
Boiling Point	179 - 180 °C at 760 mmHg	[4]
Flash Point	58 °C (136 °F) - Closed cup	[3]
Water Solubility	1045 mg/L at 25 °C (estimated)	[4]
logP (Octanol/Water Partition Coefficient)	2.157 (estimated)	[4][5]

Toxicological Data

The toxicological profile of 2-Octen-4-one has been evaluated for several endpoints. While specific lethal dose values (LD50/LC50) are not readily available in the public domain, a significant amount of information has been derived from in vitro studies and the application of the Threshold of Toxicological Concern (TTC) principle.

Acute Toxicity

Based on available data, the classification criteria for acute oral, dermal, and inhalation toxicity are not met.[3]

Genotoxicity

2-Octen-4-one has been found to be non-genotoxic in a battery of tests.[6] Key findings are summarized in Table 2.

Table 2: Summary of Genotoxicity Data for 2-Octen-4-one

Test	System	Concentration/ Dose	Result	Reference
Ames Test	Salmonella typhimurium	Not specified	Not mutagenic	[6]
In Vitro Micronucleus Test	Human peripheral blood lymphocytes	Up to 1265 µg/mL	Not clastogenic	[6]

Skin and Eye Irritation

2-Octen-4-one is classified as a skin irritant and can cause serious eye irritation.[3][5]

Skin Sensitization

While not classified as a strong sensitizer, the potential for skin sensitization is a key consideration for cosmetic and fragrance ingredients. The assessment of skin sensitization for such materials often follows a "Defined Approach" that integrates data from multiple non-animal methods.[7][8]

Repeated Dose and Reproductive Toxicity

For repeated dose and reproductive toxicity, the Threshold of Toxicological Concern (TTC) approach has been applied. The systemic exposure to 2-Octen-4-one from its use as a fragrance ingredient is below the TTC for a Cramer Class II material, indicating a low probability of adverse effects for these endpoints.[6]

Experimental Protocols

Detailed experimental protocols are critical for the interpretation and replication of toxicological studies. The following sections describe the methodologies for key toxicological endpoints.

In Vitro Micronucleus Test (OECD TG 487)

The in vitro micronucleus test is a genotoxicity assay for the detection of micronuclei in the cytoplasm of interphase cells.

Methodology:

- **Cell Culture:** Human peripheral blood lymphocytes are cultured in vitro.
- **Exposure:** The cells are treated with 2-Octen-4-one at various concentrations, both with and without an external metabolic activation system (e.g., S9 mix).
- **Cytochalasin B Treatment:** Cytochalasin B is added to block cytokinesis, resulting in binucleated cells.
- **Harvesting and Staining:** Cells are harvested and stained with a DNA-specific dye (e.g., Giemsa or a fluorescent dye).
- **Analysis:** The frequency of micronuclei is scored in binucleated cells under a microscope.
- **Data Interpretation:** A substance is considered positive if it induces a concentration-dependent increase in micronucleus frequency.

Defined Approach for Skin Sensitization Assessment

A "2 out of 3" defined approach is commonly used to predict skin sensitization potential, integrating data from in chemico and in vitro assays that address key events in the Adverse Outcome Pathway (AOP) for skin sensitization.^{[7][9]}

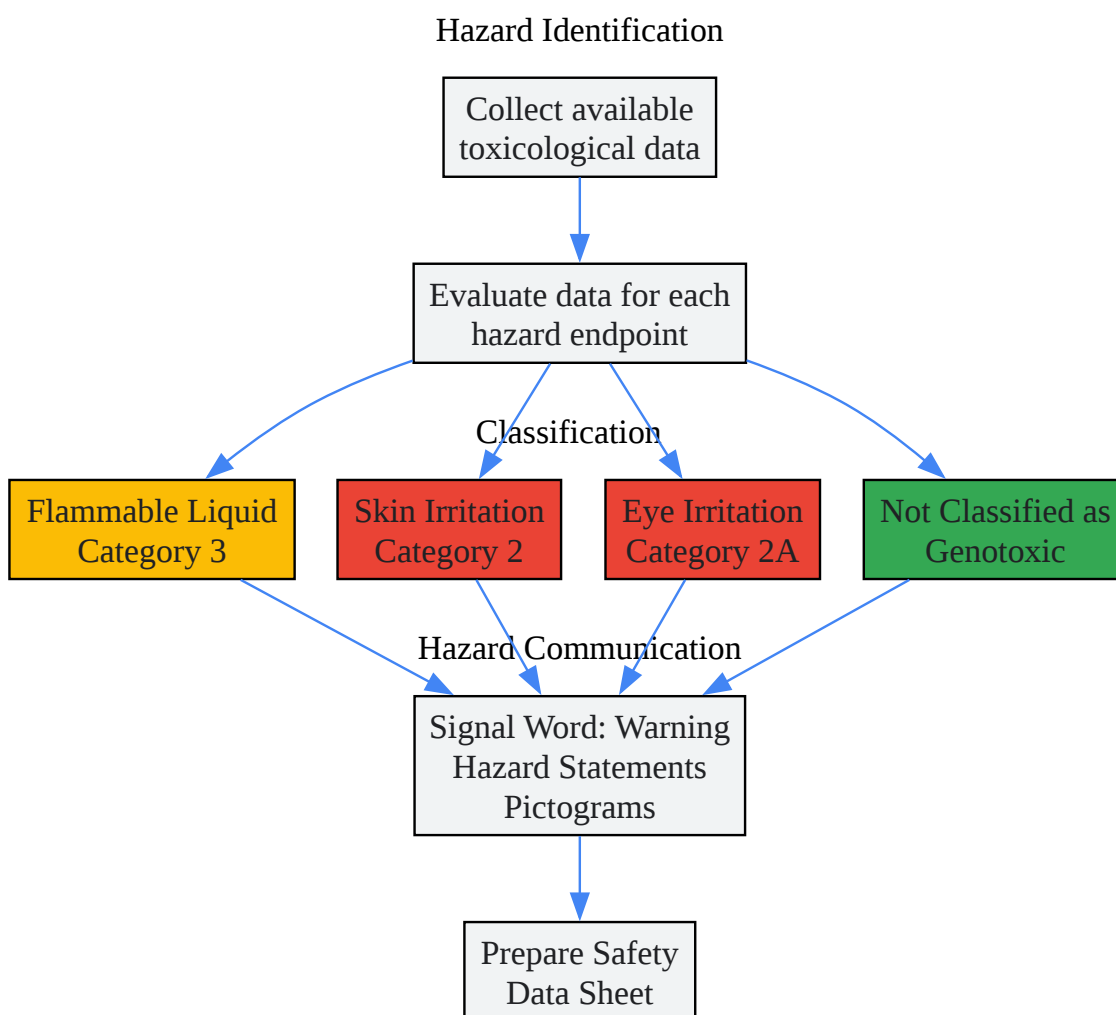
Methodologies:

- **Direct Peptide Reactivity Assay (DPRA - OECD TG 442C):** This in chemico method assesses the depletion of synthetic peptides containing cysteine or lysine following incubation with the test chemical, mimicking the molecular initiating event of protein binding.
- **ARE-Nrf2 Luciferase Test Method (e.g., KeratinoSens™ - OECD TG 442D):** This in vitro assay uses a keratinocyte cell line to measure the activation of the Keap1-Nrf2-ARE pathway, a key event in the induction of cytoprotective genes in response to sensitizers.^[9]
- **Human Cell Line Activation Test (h-CLAT - OECD TG 442E):** This in vitro method quantifies changes in the expression of cell surface markers (CD54 and CD86) on a monocytic cell line (e.g., THP-1) following exposure to the test chemical, indicating dendritic cell activation.^[9]

A substance is classified as a sensitizer if at least two of these assays yield a positive result.

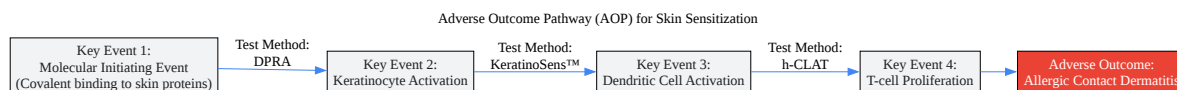
Signaling Pathways and Workflows

Visual representations of key biological pathways and experimental workflows can aid in understanding the mechanisms of toxicity and the logic of safety assessment.



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Caption: GHS Classification Workflow for 2-Octen-4-one.

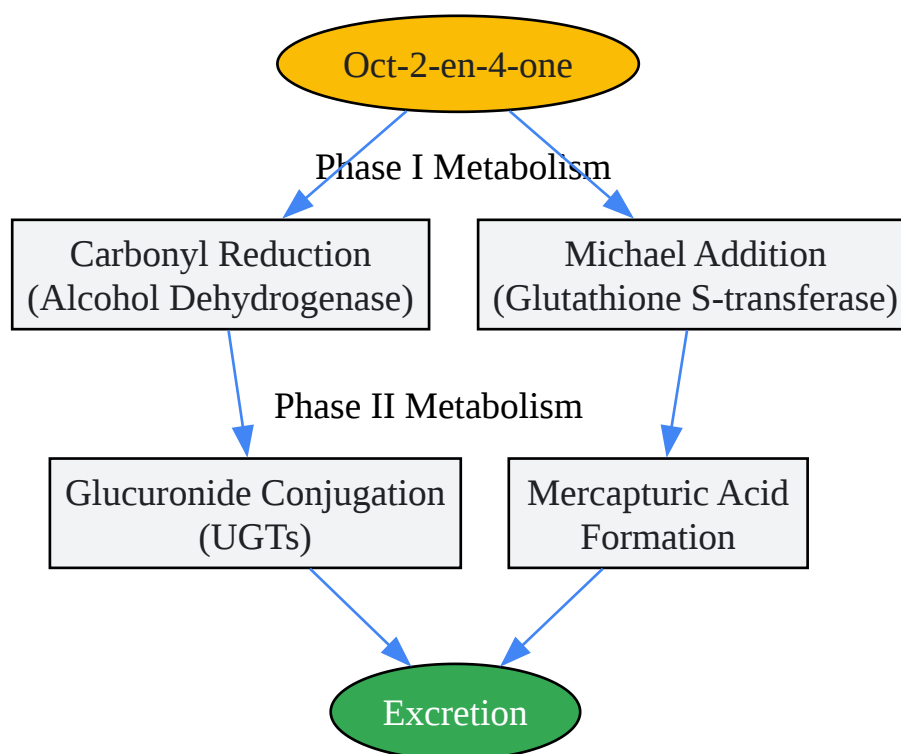


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Caption: Adverse Outcome Pathway for Skin Sensitization.

Metabolism

Specific metabolism studies for 2-Octen-4-one are not extensively available. However, as an α,β -unsaturated ketone, its metabolism is expected to proceed via several key pathways.



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Caption: Postulated Metabolic Pathway for 2-Octen-4-one.

Conclusion

The available data indicates that 2-Octen-4-one is a flammable liquid that can cause skin and eye irritation. It is not considered to be genotoxic. For other toxicological endpoints such as repeated dose and reproductive toxicity, the risk is considered low at current exposure levels based on the Threshold of Toxicological Concern. Professionals handling this substance should adhere to the safety precautions outlined in the Safety Data Sheet (SDS), including the use of appropriate personal protective equipment to prevent skin and eye contact, and measures to control ignition sources. Further research into its metabolic fate and potential for skin sensitization under various exposure scenarios would provide a more complete toxicological profile.

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